

An In-depth Technical Guide to the Safety Data Sheet of 1-Tetradecanol

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Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B3428363

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This guide provides a comprehensive overview of the safety, handling, and toxicological information for **1-tetradecanol**, also known as myristyl alcohol. The information is compiled from various Safety Data Sheets (SDS) and is intended for researchers, scientists, and professionals in drug development.

Product Identification and Properties

1-Tetradecanol is a straight-chain saturated fatty alcohol with the molecular formula $C_{14}H_{30}O$. [1] It is a white, waxy solid at room temperature and is practically insoluble in water but soluble in organic solvents like diethyl ether and slightly soluble in ethanol.[1][2]

Table 1: Physical and Chemical Properties of **1-Tetradecanol**

Property	Value	Source
Molecular Formula	C14H30O	[3]
Molar Mass	214.39 g/mol	[2]
Appearance	White crystalline powder/waxy solid	[2][4]
Odor	Faint alcohol odor	[5]
Melting Point	38 °C (100 °F; 311 K)	[2]
Boiling Point	>260 °C	[2]
Flash Point	155 °C (closed cup)	[6]
Density	0.824 g/cm ³	[2]
Vapor Pressure	<1 hPa (20 °C)	[7]
Water Solubility	1.3 mg/L at 23 °C	[6]
log Pow	5.5	[6]
Autoignition Temperature	254 °C	[4]

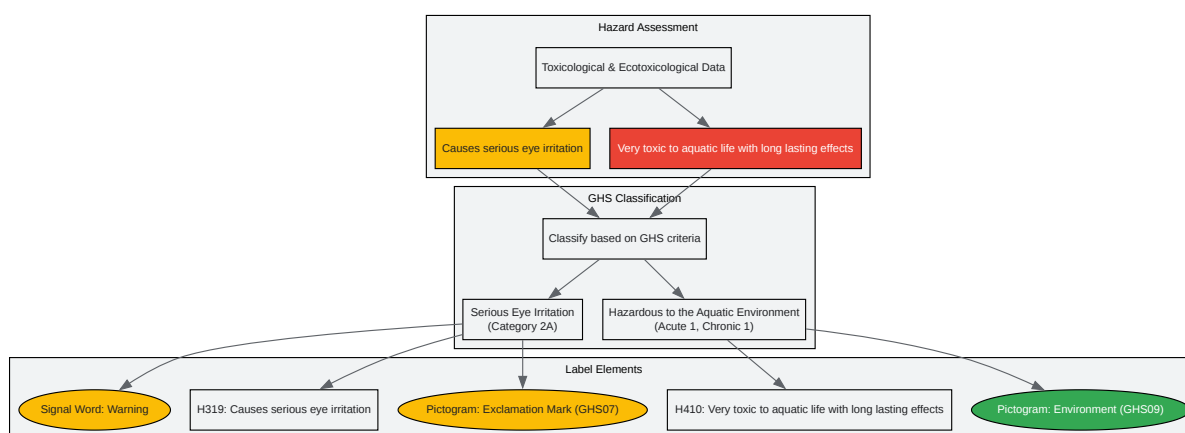
Hazard Identification and Classification

1-Tetradecanol is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are serious eye irritation and toxicity to aquatic life.[8][9]

Table 2: GHS Classification of **1-Tetradecanol**

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[8][10]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	Warning	H400: Very toxic to aquatic life[3]
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	Warning	H410: Very toxic to aquatic life with long lasting effects[3][9]

The logical process for GHS classification and labeling based on the identified hazards is illustrated in the diagram below.



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Caption: GHS Classification and Labeling Logic for **1-Tetradecanol**.

Toxicological Information

1-Tetradecanol exhibits low acute toxicity via oral, dermal, and inhalation routes. However, it is a moderate skin irritant and a serious eye irritant.

Table 3: Summary of Toxicological Data for **1-Tetradecanol**

Endpoint	Species	Route	Value	Source
Acute Toxicity				
LD50	Rat	Oral	> 5000 mg/kg	[2]
LD50	Rabbit	Dermal	> 2600 mg/kg	[4]
LC50	Rat	Inhalation	> 1.5 mg/L air	[6]
Skin Irritation	Human	Dermal	Moderate irritant (75 mg/3d)	[4]
Eye Irritation	Rabbit	Ocular	Mild irritant (500 mg)	[4]

Ecological Information

1-Tetradecanol is very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[9]

Table 4: Ecotoxicity Data for **1-Tetradecanol**

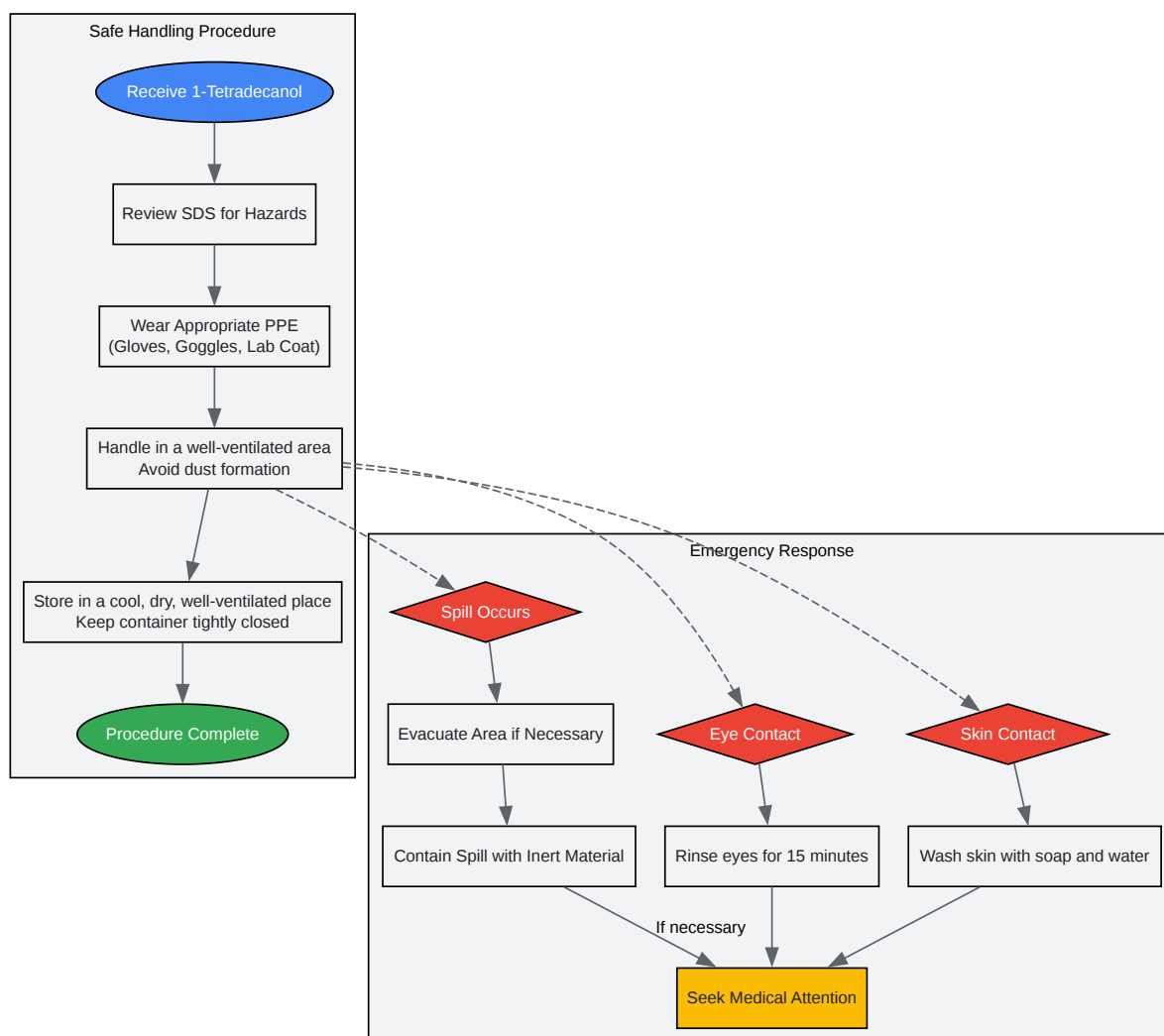
Test	Species	Endpoint	Value	Exposure Time	Source
Toxicity to fish	Oncorhynchus mykiss (Rainbow trout)	LC50	> 1 mg/L	96 h	[6]
Toxicity to daphnia	Daphnia magna	EC50	3.2 mg/L	48 h	[6]
Toxicity to algae	Desmodesmus subspicatus	EL50	> 10 mg/L	96 h	[6]

Experimental Protocols and Safe Handling

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[9]

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[9]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[8][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[9]
- Handling: Avoid contact with skin, eyes, and clothing.[9] Use only with adequate ventilation and minimize dust generation.[9] Keep away from sources of ignition.[9]
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area.[9] Keep away from incompatible substances such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[4]
- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[3]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[8]
- Respiratory Protection: If exposure limits are exceeded, use a suitable respirator.[3]

The workflow for safe handling and emergency response is depicted in the following diagram.



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Caption: Workflow for Safe Handling and Emergency Procedures for **1-Tetradecanol**.

Fire and Explosion Hazard Data

1-Tetradecanol is a combustible solid but does not easily propagate flame.[4] Dusts may form an explosive mixture with air.[4]

Table 5: Fire and Explosion Hazard Data

Property	Value	Source
Flash Point	155 °C	[6]
Suitable Extinguishing Media	Water spray, dry chemical, carbon dioxide, alcohol-resistant foam	[9][11]
Unsuitable Extinguishing Media	Heavy water stream	[10]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2)	[4]

Disposal Considerations

Waste must be disposed of in accordance with local, state, and federal regulations.[4] This material and its container must be disposed of as hazardous waste.[4] Avoid release to the environment.[9]

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